

literature review of O-alkylhydroxylamine applications in research

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Compound of Interest

Compound Name: O-Decylhydroxylamine

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Bioorthogonal Chemistry: Oxime Ligation

The most prominent application of O-alkylhydroxylamines is in bioorthogonal chemistry, a set of reactions that can occur in living systems without interfering with native biochemical processes. The reaction between an aminoxy group and a carbonyl group, termed "oxime ligation," is a cornerstone of this field.[1] It is valued for its high chemoselectivity, as aldehydes and ketones are relatively rare in biological systems, ensuring minimal off-target reactions.[1]

The reaction proceeds via a nucleophilic attack of the aminoxy nitrogen on the carbonyl carbon, forming a stable C=N-O bond.[2] The reaction rate is pH-dependent and can be significantly accelerated at neutral pH by nucleophilic catalysts, such as aniline and its derivatives (e.g., m-phenylenediamine).[3][4]

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References

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